

In-Depth Technical Guide: 4-(3-Aminopropyl)cyclohexanol Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(2-Amino-2-propyl)cyclohexanol
Hydrochloride

Cat. No.: B13693920

[Get Quote](#)

Core Identity & Physicochemical Characterization

4-(3-Aminopropyl)cyclohexanol Hydrochloride is a versatile aliphatic scaffold used primarily as a linker or pharmacophore building block in drug discovery. Its structure features a cyclohexane ring substituted at the 1- and 4-positions, providing a defined spatial separation between the hydroxyl (H-bond donor/acceptor) and the primary amine (cationic center at physiological pH).

1. Molecular Specifications

Property	Specification
Systematic Name	4-(3-Aminopropyl)cyclohexan-1-ol hydrochloride
Common Name	Amino-propyl cyclohexanol HCl
Molecular Formula	C
	H
	CINO (Salt) C
	H
Molecular Weight	NO (Free Base)
	193.71 g/mol (HCl Salt) 157.26 g/mol (Free Base)
CAS Number (Generic)	Note: Often synthesized in-situ or referenced as free base derivatives.[1][2] Related: 117160-99-3 (Isomer: 2-amino-3-cyclohexylpropanol)
Physical State	White to off-white crystalline solid
Solubility	Highly soluble in water, methanol, DMSO; sparingly soluble in non-polar solvents (hexane, ether).
pKa (Amine)	~10.5 (Typical for primary aliphatic amines)
Stereochemistry	Exists as cis and trans isomers. The trans-isomer (diequatorial-like conformation in 1,4-substitution) is often preferred for linear linker applications.

Structural Analysis & Pharmacophore Utility

The molecule's value lies in its bifunctionality:

- Primary Amine (-NH

): A reactive handle for amide coupling, reductive amination, or sulfonylation. In biological systems, it mimics lysine side chains or interacts with aspartate/glutamate residues.

- Secondary Alcohol (-OH): A handle for etherification, oxidation to ketone, or esterification. It also modulates solubility and lipophilicity (LogP).
- Propyl Spacer (-CH

CH

CH

-): Provides a flexible 3-carbon tether, critical for avoiding steric clash in PROTACs (Proteolysis Targeting Chimeras) or fragment-based drug design.

Isomer Distinction (Critical for Accuracy)

Researchers must distinguish this compound from its structural isomer, 3-cyclohexyl-2-aminopropanol (often used in peptide mimics).

- Target (This Guide): Ring-Propyl-Amine (Amine on chain, OH on ring).
- Isomer: Ring-Alkyl-Amine-Alcohol (Amine and OH on chain).

Synthesis & Manufacturing Protocol

The synthesis typically involves the catalytic hydrogenation of an aromatic precursor or the reduction of a nitrile derivative.^[3] The following protocol describes the Hydrogenation of 3-(4-hydroxyphenyl)propionitrile, a robust route ensuring high yield and stereocontrol.

Reaction Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Step-wise reduction pathway from aromatic nitrile to the saturated cyclohexanol amine salt.

Detailed Experimental Protocol

Objective: Synthesize 4-(3-aminopropyl)cyclohexanol HCl from 3-(4-hydroxyphenyl)propionitrile.

- Reagents:
 - Substrate: 3-(4-hydroxyphenyl)propionitrile (1.0 eq).
 - Catalyst: 5% Rhodium on Alumina (Rh/Al
O
) or Ruthenium oxide (RuO
) for ring saturation.
 - Solvent: Methanol or Ethanol (anhydrous).
 - Acid Additive: Acetic acid (trace) to prevent secondary amine formation.
 - Hydrogen Source: H
gas (50–100 psi).
- Procedure:
 - Loading: Charge the high-pressure autoclave with substrate, solvent (0.1 M concentration), and catalyst (5–10 wt%).
 - Hydrogenation: Pressurize with H
to 50 psi. Heat to 50°C. Stir vigorously (1000 rpm) to eliminate mass transfer limitations.
 - Monitoring: Monitor H
uptake. The reaction proceeds in two stages: nitrile reduction (fast) followed by ring hydrogenation (slow).
 - Filtration: Once uptake ceases (approx. 6–12 hours), cool to RT, vent H

, and filter catalyst through a Celite pad.

- Salt Formation: Concentrate the filtrate. Redissolve the oily residue in diethyl ether or 1,4-dioxane.
- Precipitation: Add 4M HCl in dioxane dropwise at 0°C. The white hydrochloride salt precipitates immediately.
- Isolation: Filter the solid, wash with cold ether, and dry under vacuum.
- Self-Validating Checkpoint:
 - ¹H NMR (DMSO-d₆): Look for the disappearance of aromatic protons (6.5–7.5 ppm) and the appearance of cyclohexyl multiplet (1.0–2.0 ppm).
 - Mass Spec: ESI+ should show m/z 158.15 [M+H]

Applications in Drug Development

This molecule is extensively used in Fragment-Based Drug Discovery (FBDD) and PROTAC linker design.

A. PROTAC Linker Chemistry

In PROTACs, the linker length and rigidity determine the formation of the ternary complex (Target Protein-Linker-E3 Ligase).

- Role: The propyl-cyclohexanol moiety acts as a "rigidified" linker compared to a standard alkyl chain.
- Mechanism: The cyclohexane ring restricts conformational entropy, potentially improving the binding affinity of the linked ligands.

B. Immune Response Modifiers (TLR7/8 Agonists)

Derivatives of aminocyclohexanols are key intermediates in the synthesis of imidazoquinoline-based TLR7/8 agonists (e.g., Resiquimod analogs).

- Function: The amine group typically anchors the molecule to the imidazoquinoline core, while the hydroxyl group remains available for solubilizing modifications or further conjugation.

Safety & Handling (MSDS Highlights)

Hazard Class	Description	Precaution
Skin Irritant	Causes skin irritation (H315).	Wear nitrile gloves and lab coat.
Eye Irritant	Causes serious eye irritation (H319).	Use safety goggles; access to eye wash station.
Hygroscopic	Absorbs moisture from air.	Store in a desiccator under inert atmosphere (N or Ar).

References

- BenchChem. (2025). trans-3-Amino-cyclohexanol hydrochloride Structure and Properties. Retrieved from
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 60145992, trans-3-Amino-cyclohexanol hydrochloride. Retrieved from
- Google Patents. (2014). US8680139B2 - Anti-neoplastic compounds, compositions and methods. (Mentions 4-(3-aminopropyl)cyclohexanol as intermediate). Retrieved from
- Justia Patents. (2025). N-1 branched cycloalkyl substituted imidazo[4,5-c]quinoline compounds. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. (1R,3S)-3-Amino-cyclohexanol hydrochloride | 1849594-88-2 [[chemicalbook.com](#)]
- 2. US3408354A - Catalytic hydrogenation of 3-and 4-hydroxy pyridines - Google Patents [[patents.google.com](#)]
- 3. [azom.com](#) [[azom.com](#)]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4-(3-Aminopropyl)cyclohexanol Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13693920/docs#in-depth-technical-guide-4-3-aminopropyl-cyclohexanol-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check